

A Comprehensive Technical Guide to BOC-L-phenylalanine-d5

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Compound of Interest

Compound Name: BOC-L-phenylalanine-d5

Cat. No.: B023864

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **BOC-L-phenylalanine-d5**, a deuterated and protected derivative of the essential amino acid L-phenylalanine. This guide will cover its chemical structure, physical properties, synthesis, and key applications in research and pharmaceutical development, with a focus on its role as an internal standard and a building block in peptide synthesis.

Chemical Identity and Physical Properties

BOC-L-phenylalanine-d5, also known as N-(tert-Butoxycarbonyl)-L-phenylalanine-d5, is a synthetically modified amino acid. The tert-butoxycarbonyl (BOC) group protects the primary amine, preventing unwanted side reactions during peptide synthesis. The five deuterium atoms on the phenyl ring make it a valuable tool for mass spectrometry-based quantitative analysis.

Table 1: Chemical and Physical Properties of **BOC-L-phenylalanine-d5**

Property	Value	Reference
CAS Number	121695-40-7	[1][2][3]
Molecular Formula	C ₁₄ H ₁₄ D ₅ NO ₄	[3]
Molecular Weight	270.34 g/mol	[1][3]
Appearance	White crystalline powder	[4]
Chemical Purity	≥98%	[1]
Isotopic Enrichment	≥98 atom % D	[5]
Melting Point	85-87 °C (for non-deuterated)	[6]
Solubility	Soluble in methanol, dichloromethane, dimethylformamide, N-methyl-2-pyrrolidone. Insoluble in water and petroleum ether.	[4][6]
Storage	Store refrigerated (+2°C to +8°C) and desiccated. Protect from light.	[1][4]

Chemical Structure

The structure of **BOC-L-phenylalanine-d5** consists of an L-phenylalanine molecule where the amino group is protected by a tert-butoxycarbonyl (BOC) group, and the five hydrogen atoms on the phenyl ring are replaced with deuterium atoms.

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Figure 1. Chemical structure of **BOC-L-phenylalanine-d5**.

Synthesis of BOC-L-phenylalanine-d5

The synthesis of **BOC-L-phenylalanine-d5** is typically achieved by reacting L-phenylalanine-d5 with di-tert-butyl dicarbonate (Boc₂O) in the presence of a base. This method is a standard procedure for the N-protection of amino acids.

Experimental Protocol: Synthesis of BOC-L-phenylalanine-d5

This protocol is adapted from the general synthesis of N-tert-butoxycarbonyl-L-phenylalanine. [\[4\]](#)[\[6\]](#)[\[7\]](#)

Materials:

- L-phenylalanine-d5
- Di-tert-butyl dicarbonate (Boc₂O)
- Sodium hydroxide (NaOH) or other suitable base
- tert-Butanol
- Water
- Saturated citric acid solution or potassium hydrogen sulfate
- Ethyl ether or other suitable organic solvent for extraction
- Hexane or pentane for precipitation/washing
- Anhydrous sodium sulfate or magnesium sulfate

Procedure:

- In a round-bottom flask, dissolve L-phenylalanine-d5 and sodium hydroxide in water.

- Add tert-butanol to the solution.
- Cool the mixture in an ice bath and add di-tert-butyl dicarbonate (Boc_2O) dropwise with stirring. A white precipitate may form.
- Allow the reaction to proceed overnight at room temperature.
- Acidify the mixture to a pH of 1-1.5 by the slow addition of a saturated citric acid solution. This will be accompanied by the evolution of carbon dioxide.
- Extract the product into an organic solvent such as ethyl ether.
- Wash the combined organic layers with water and dry over anhydrous sodium sulfate or magnesium sulfate.
- Remove the solvent under reduced pressure.
- Treat the resulting oil or solid with hexane or pentane to induce crystallization.
- Collect the white precipitate by filtration, wash with cold pentane, and dry under vacuum.

Applications in Research and Drug Development

BOC-L-phenylalanine-d5 is a versatile tool with significant applications in proteomics, drug discovery, and development.

Internal Standard for Quantitative Analysis

Due to its isotopic labeling, **BOC-L-phenylalanine-d5** is an ideal internal standard for the quantification of L-phenylalanine or its metabolites in biological samples using mass spectrometry (MS) based techniques like liquid chromatography-mass spectrometry (LC-MS) or gas chromatography-mass spectrometry (GC-MS).^{[8][9]} The deuterium atoms give it a higher mass than the endogenous analyte, allowing for its distinct detection while having nearly identical chemical and physical properties. This ensures that any variations during sample preparation and analysis affect both the analyte and the internal standard equally, leading to highly accurate quantification.

Below is a diagram illustrating the general workflow for using **BOC-L-phenylalanine-d5** as an internal standard.



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Workflow for using **BOC-L-phenylalanine-d5** as an internal standard.

Peptide Synthesis

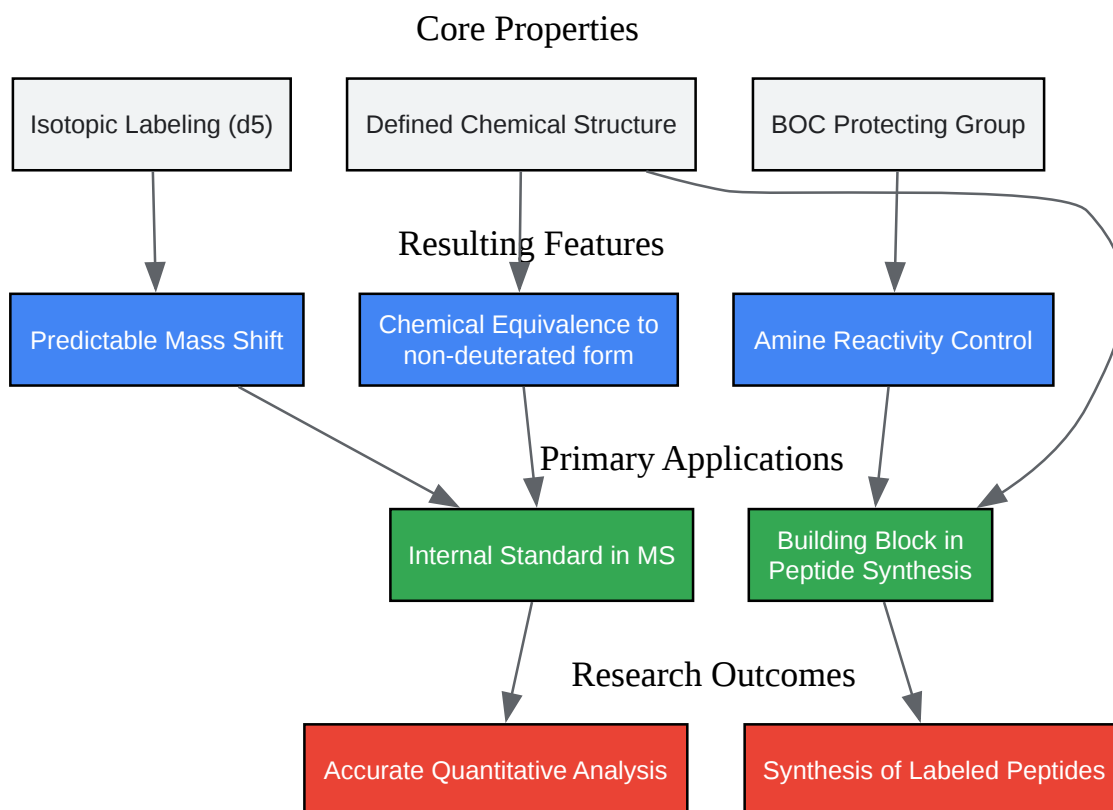
The BOC protecting group is widely used in solid-phase peptide synthesis (SPPS).[10] **BOC-L-phenylalanine-d5** can be used as a building block to introduce a deuterated phenylalanine residue at a specific position within a peptide sequence. This can be useful for:

- Structural studies: Using nuclear magnetic resonance (NMR) spectroscopy to probe the structure and dynamics of peptides.
- Metabolic studies: Tracking the fate of a peptide in vitro or in vivo.

The BOC group is stable under basic and nucleophilic conditions but can be readily removed with a moderately strong acid, such as trifluoroacetic acid (TFA), to allow for the coupling of the next amino acid in the sequence.[10]

Logical Relationships in Application

The utility of **BOC-L-phenylalanine-d5** in various research applications is interconnected. The diagram below illustrates the logical flow from its fundamental properties to its advanced applications.



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Logical relationships of **BOC-L-phenylalanine-d5** properties and applications.

Conclusion

BOC-L-phenylalanine-d5 is a valuable chemical tool for researchers in the fields of analytical chemistry, biochemistry, and pharmaceutical sciences. Its unique combination of a protecting group and stable isotope labeling makes it indispensable for accurate quantification of L-phenylalanine and for the synthesis of isotopically labeled peptides for structural and metabolic studies. This guide provides the foundational knowledge for the effective application of this compound in a research and development setting.

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